

Benzyl isoeugenol chemical properties and structure

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Compound of Interest

Compound Name: *Benzyl isoeugenol*

Cat. No.: B3030593

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An In-depth Technical Guide to **Benzyl Isoeugenol**: Chemical Properties and Structure

Introduction

Benzyl isoeugenol (CAS No. 120-11-6) is a synthetic aromatic compound valued for its sweet, floral, and spicy fragrance profile, reminiscent of carnation and orange blossom.^[1] It is widely utilized in the flavor and fragrance industries to impart warmth and depth to a variety of products, including perfumes, cosmetics, and personal care items.^[2] Structurally derived from isoeugenol, a natural constituent of essential oils like clove oil, **benzyl isoeugenol** is synthesized to enhance stability and modify its olfactory characteristics.^[3] This technical guide provides a comprehensive overview of the chemical and physical properties, structure, synthesis, and reported biological activities of **benzyl isoeugenol**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Benzyl isoeugenol is the benzyl ether of isoeugenol. The CAS registry number 120-11-6 does not specify the stereoisomer, and it often exists as a mixture of (E) and (Z)-isomers.^[4] The IUPAC name for the (E)-isomer is 2-methoxy-1-(phenylmethoxy)-4-[(E)-prop-1-enyl]benzene.^[5]

- Molecular Formula: C₁₇H₁₈O₂^[4]
- Canonical SMILES: CC=CC1=CC(=C(C=C1)OCC2=CC=CC=C2)OC^[6]

- InChI: InChI=1S/C17H18O2/c1-3-7-14-10-11-16(17(12-14)18-2)19-13-15-8-5-4-6-9-15/h3-12H,13H2,1-2H3[6]
- InChIKey: YKSSSKBJDZDZTD-UHFFFAOYSA-N[6]

Physicochemical Properties

The physical and chemical properties of **benzyl isoeugenol** are summarized in the table below. It is a white to ivory-colored crystalline powder at room temperature with a faint, floral aroma.[6] It is insoluble in water but soluble in organic solvents like ethanol and oils.[6]

Property	Value	Reference(s)
Molecular Weight	254.32 g/mol	[6]
Melting Point	57 - 63 °C	[4]
Boiling Point	282 °C at 760 mmHg	[4][7]
Flash Point	> 93.33 °C	[4]
Solubility in Water	2.344 mg/L at 25 °C (estimated)	[4]
logP (o/w)	4.344 (estimated)	[4]
Appearance	White to ivory-colored crystalline powder	[6]

Experimental Protocols

Synthesis of Benzyl Isoeugenol

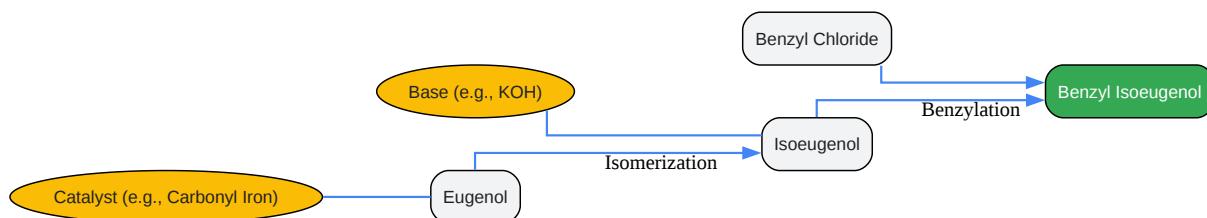
A common method for the synthesis of **benzyl isoeugenol** involves a two-step process starting from eugenol, a readily available natural product.[8]

Step 1: Isomerization of Eugenol to Isoeugenol

Eugenol is isomerized to isoeugenol in the presence of a catalyst. A patented method utilizes carbonyl iron as the catalyst.[8] This process involves the migration of the double bond from the allyl group to be in conjugation with the benzene ring.

Step 2: Benzylation of Isoeugenol

The traditional synthesis of **benzyl isoeugenol** involves the reaction of isoeugenol with benzyl chloride.^[8] This is a Williamson ether synthesis where the phenolic hydroxyl group of isoeugenol is deprotonated by a base, such as potassium hydroxide, to form a phenoxide ion. This nucleophilic phenoxide then attacks the benzyl chloride, displacing the chloride ion and forming the benzyl ether.^[8]



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Synthesis workflow of **Benzyl Isoeugenol** from Eugenol.

Spectral Data

Detailed spectral data for **benzyl isoeugenol** is available in various databases.

- ¹H NMR: Proton NMR data is available and can be used to confirm the structure of the molecule.^[6]
- Mass Spectrometry: The NIST WebBook provides the electron ionization mass spectrum for **benzyl isoeugenol**.^[9]

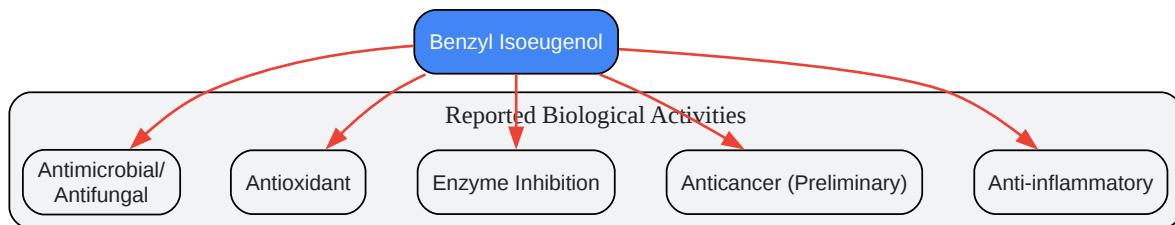
Biological Activities and Potential Applications

Recent studies have highlighted several potential biological activities of **benzyl isoeugenol**, suggesting its utility beyond the flavor and fragrance industries.

- Antimicrobial and Antifungal Properties: Research indicates that **benzyl isoeugenol** may possess activity against various bacteria and fungi, including *Staphylococcus aureus*,

Escherichia coli, and Candida albicans.[10] The proposed mechanism of action involves the disruption of microbial cell membranes.[11]

- Antioxidant Activity: **Benzyl isoeugenol** has demonstrated antioxidant properties, with the ability to scavenge free radicals.[10] This activity could be beneficial in applications such as food preservation.
- Enzyme Inhibition: Studies have explored its potential to inhibit enzymes like acetylcholinesterase and tyrosinase, suggesting possible applications in neurodegenerative disease research and cosmetics, respectively.[10]
- Anticancer Properties: Preliminary research suggests that **benzyl isoeugenol** may have anti-proliferative and pro-apoptotic effects on certain cancer cell lines, though further investigation is required.[10]
- Anti-inflammatory Activity: Some studies have indicated potential anti-inflammatory properties.[10]



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Reported biological activities of **Benzyl Isoeugenol**.

Safety and Regulation

Benzyl isoeugenol is classified as a skin sensitizer and its use in fragrance compositions is restricted under IFRA Standards.[3] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated isoeugenyl benzyl ether and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[6]

Conclusion

Benzyl isoeugenol is a well-characterized aromatic compound with a rich history in the fragrance industry. Its chemical properties and structure are well-defined, and its synthesis is achievable from readily available precursors. Beyond its traditional uses, emerging research on its biological activities, including antimicrobial and antioxidant properties, opens up new avenues for its application in the pharmaceutical and food science sectors. Further research is warranted to fully elucidate the mechanisms of action and potential therapeutic benefits of this versatile molecule.

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